

3-(Aminomethyl)pyridin-4-amine CAS 158531-09-0 properties

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Compound of Interest

Compound Name: 3-(Aminomethyl)pyridin-4-amine

Cat. No.: B586050

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An In-depth Technical Guide on **3-(Aminomethyl)pyridin-4-amine** (CAS 158531-09-0)

Disclaimer: Publicly available information on **3-(Aminomethyl)pyridin-4-amine** is limited. This guide compiles the available data and highlights areas where information is not currently accessible in public databases. The content is intended for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

3-(Aminomethyl)pyridin-4-amine, also known as 4-Amino-3-pyridinemethanamine, is a pyridine derivative with the CAS number 158531-09-0.^{[1][2]} The following table summarizes its key physicochemical properties based on available data.

Property	Value	Source
Molecular Formula	C ₆ H ₉ N ₃	[3]
Molecular Weight	123.156 g/mol	[3]
Density	1.173 g/cm ³	[3]
Boiling Point	334.2°C at 760 mmHg	[3]
Flash Point	182.4°C	[3]
Refractive Index	1.623	[3]
Vapor Pressure	0.00013 mmHg at 25°C	[3]
LogP	1.404	[3]
Polar Surface Area (PSA)	64.93 Å ²	[3]
Storage Temperature	2-8°C	[1]

Spectroscopic and Analytical Data

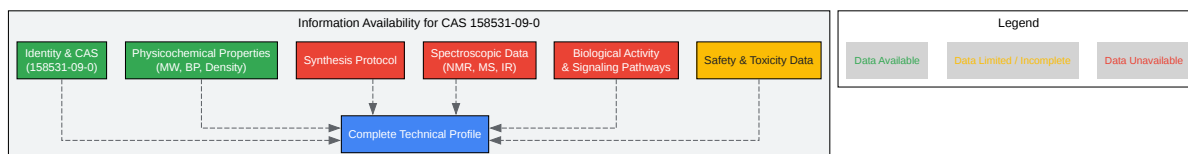
Detailed experimental spectroscopic data, such as ¹H-NMR, ¹³C-NMR, Mass Spectrometry (MS), and Infrared (IR) spectra, for **3-(Aminomethyl)pyridin-4-amine** (CAS 158531-09-0) are not available in the reviewed public scientific literature and databases.

For reference, analytical methods for related pyridine compounds, such as 3-(Aminomethyl)pyridine, often involve reverse-phase High-Performance Liquid Chromatography (HPLC).[4] A typical method might use a C18 column with a mobile phase consisting of acetonitrile and water with an acid modifier like formic or phosphoric acid.[4]

Synthesis and Reactivity

Specific, validated experimental protocols for the synthesis of **3-(Aminomethyl)pyridin-4-amine** are not detailed in the available literature. However, general synthetic strategies for aminopyridines often involve the amination of halopyridines or the reduction of nitropyridines.[5] [6] For example, a common method for producing aminopyridines is the reaction of a chloropyridine derivative with an amine source, sometimes facilitated by a transition metal catalyst.[5]

The diagram below illustrates a generalized, hypothetical workflow for the characterization of a novel chemical entity like **3-(Aminomethyl)pyridin-4-amine**, indicating the current status of available information.



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